

Preparing CAY10595 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: CAY10595

Cat. No.: B120155

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This document provides a comprehensive guide for the preparation, storage, and handling of **CAY10595** stock solutions in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

CAY10595 is a potent antagonist of the Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRTH2), also known as the DP2 receptor.^{[1][2][3]} It plays a significant role in studying allergic inflammatory diseases. Accurate preparation of **CAY10595** stock solutions is the first critical step for in vitro and in vivo studies. DMSO is a common solvent for **CAY10595** due to its high solubilizing capacity for this compound.^[3]

Physicochemical Properties of CAY10595

A thorough understanding of the physicochemical properties of **CAY10595** is essential for accurate stock solution preparation.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₃ Cl ₂ FN ₂ O ₅	MedChemExpress[2]
Molecular Weight	451.23 g/mol	MedChemExpress[1][2]
Appearance	Crystalline solid	Cayman Chemical[3]
Solubility in DMSO	30 mg/mL	Cayman Chemical[3]

Recommended Protocol for Preparing CAY10595 Stock Solution (10 mM) in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **CAY10595** in DMSO. This concentration is a widely used starting point for creating working solutions for various experimental assays.

Materials

- **CAY10595** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Experimental Protocol

1. Calculating the Required Mass of **CAY10595**:

To prepare a 10 mM stock solution, the required mass of **CAY10595** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 451.23 \text{ g/mol} / 1000 = 4.51 \text{ mg}$$

2. Weighing **CAY10595**:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh the calculated amount of **CAY10595** powder (e.g., 4.51 mg) and add it to the tared tube.

3. Dissolving **CAY10595** in DMSO:

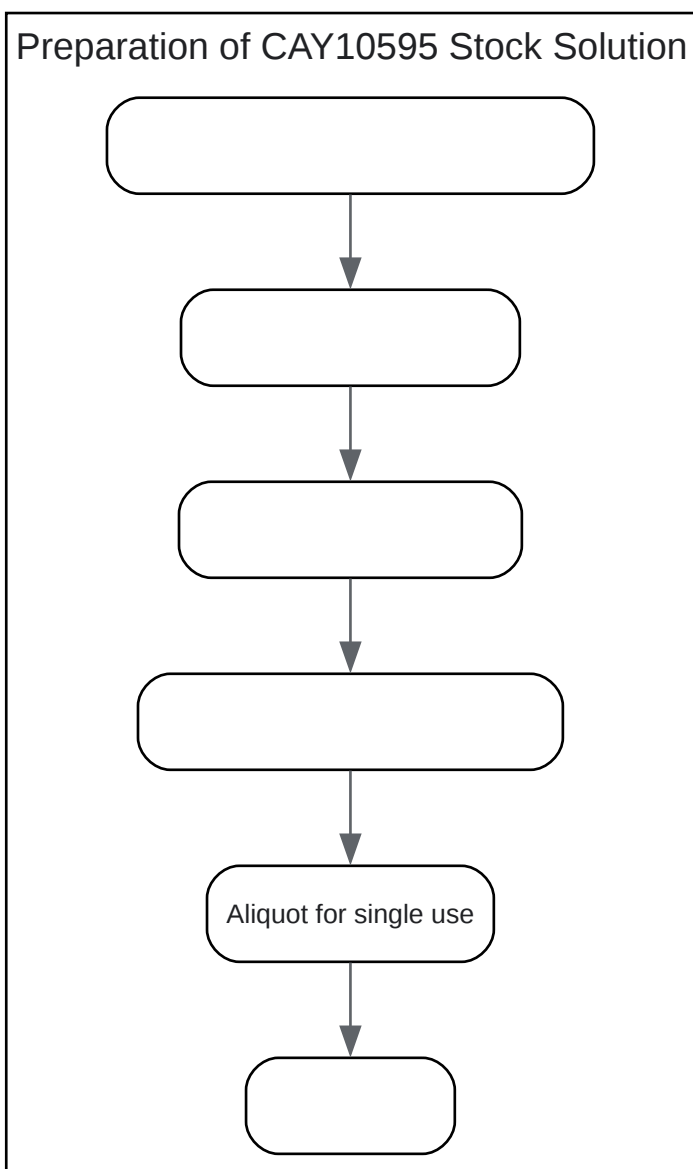
- Add the desired volume of DMSO (e.g., 1 mL) to the microcentrifuge tube containing the **CAY10595** powder.
- Cap the tube tightly.
- Vortex the solution until the **CAY10595** is completely dissolved. Gentle warming may be applied if necessary to aid dissolution, but avoid excessive heat.

4. Storage and Handling:

- Store the **CAY10595** stock solution at -20°C for long-term storage.
- For short-term storage (up to a few weeks), the solution can be stored at 4°C.
- Protect the solution from light by using amber or opaque tubes.
- Before use, thaw the stock solution at room temperature and vortex briefly to ensure homogeneity.
- Avoid repeated freeze-thaw cycles, which can degrade the compound. It is recommended to aliquot the stock solution into smaller, single-use volumes.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **CAY10595** stock solution.



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